

A Comparative Guide to Venalot® for Chronic Venous Insufficiency

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Venalot
CAS No.: 39291-13-9
Cat. No.: B1233405

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Venalot®**, a fixed-dose combination of coumarin and troxerutin, with other therapeutic alternatives for the management of chronic venous insufficiency (CVI). The information presented is based on available data from double-blind, placebo-controlled clinical studies and aims to provide an objective overview for research and development professionals.

Quantitative Data Summary

The following tables summarize the key quantitative data from a double-blind, placebo-controlled study of **Venalot®** (coumarin/troxerutin combination) and a representative study of a common alternative, a micronized purified flavonoid fraction (MPFF) containing diosmin and hesperidin.

Table 1: Efficacy of **Venalot®** in Chronic Venous Insufficiency[1]

Outcome Measure	Venalot® Group (n=113)	Placebo Group (n=113)	p-value
Recurrence of Leg Volume Increase (ml)	6.5 ± 12.1	36.7 ± 12.1	0.0402
Improvement in Local Complaint Score	Superior to placebo	-	0.0041
Improvement in Quality of Life	Superior to placebo	-	0.0041

Data from a 16-week study involving an initial 4-week period with compression stockings followed by 12 weeks of drug/placebo treatment.

Table 2: Efficacy of Diosmin/Hesperidin in Chronic Venous Insufficiency[2][3]

Outcome Measure	Diosmin/Hesperidin Group (n=104)	Baseline	p-value
Severity of Discomfort in Lower Extremities	Significant decrease	-	<0.01
Intensity of Heaviness	Significant decrease	-	<0.01
Leg Pain	Significant decrease	-	<0.01
Feeling of Leg Edema	Significant decrease	-	<0.01
Lower Leg Volume	Significant decrease	-	<0.01
CIVIQ-20 Quality of Life Score	Significant improvement	-	<0.01

Data from an 8-week prospective clinically controlled study.

Experimental Protocols

A detailed understanding of the methodologies employed in clinical trials is crucial for the critical appraisal of the evidence.

Venalot® (Coumarin/Troxerutin) Clinical Trial Protocol (NCT01848210)[4][5]

- Study Design: A multicenter, randomized, double-blind, placebo-controlled, parallel-group study.[4]
- Participants: Approximately 808 male and female patients aged 18 to 75 years with Chronic Venous Insufficiency (CVI) clinical classification C3, C4a, C4b, or C5.[5][4]
- Intervention:
 - Treatment Group: Fixed-dose combination of coumarin (30 mg) and troxerutin (180 mg) tablets, administered orally three times daily for up to 16 weeks.[5]
 - Control Group: Placebo-matching tablets administered orally three times daily for up to 16 weeks.[5]
- Primary Outcome Measure: Change in the partial volume of the legs from baseline to week 16, measured by water plethysmometer.[5]
- Secondary Outcome Measures:
 - Change in the severity score of local complaints.
 - Investigator's and participant's global impression of efficacy.
 - Quality of life assessment.
 - Safety and tolerability.

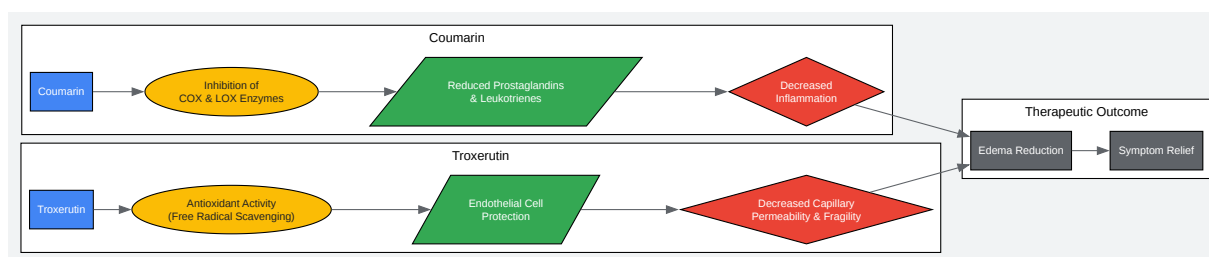
Diosmin/Hesperidin Clinical Trial Protocol (Representative Study)[2]

- Study Design: A prospective, clinically controlled study.
- Participants: 104 patients with chronic venous diseases (C0-C3 according to CEAP classification).

- Intervention: Combination of diosmin and hesperidin for 8 weeks.
- Primary Outcome Measures:
 - Severity of discomfort in the lower extremities.
 - Intensity of heaviness, leg pain, and feeling of leg edema.
- Secondary Outcome Measures:
 - Change in the volume of the lower leg.
 - Improvement in quality of life scores (CIVIQ-20).

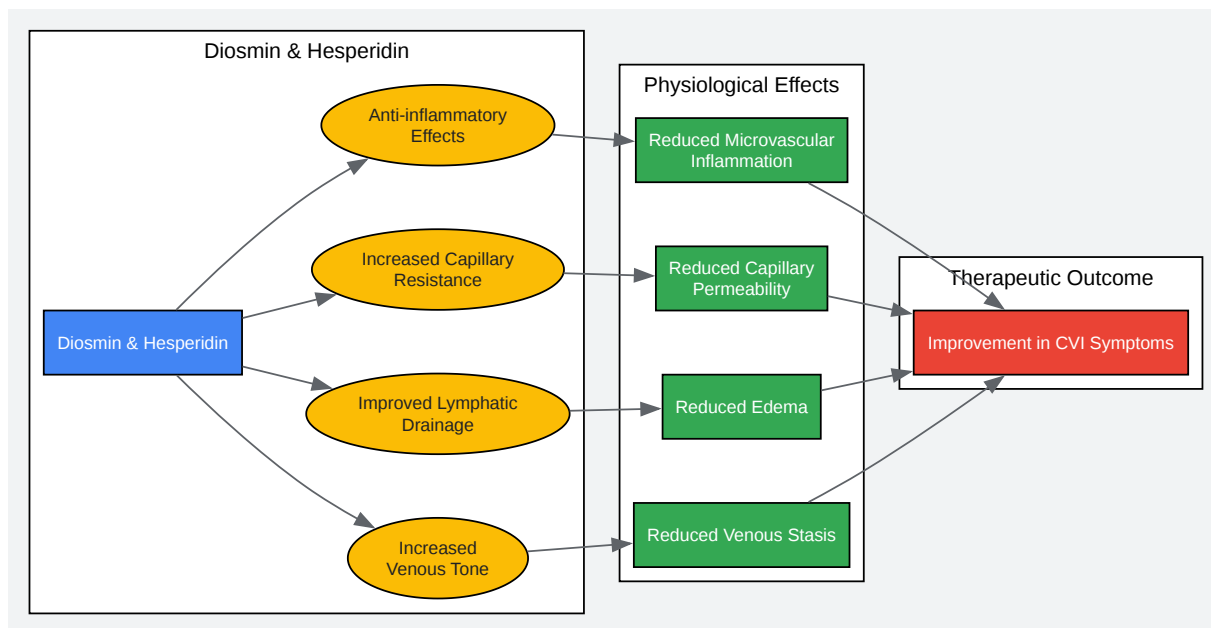
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the proposed mechanisms of action and a typical clinical trial workflow.



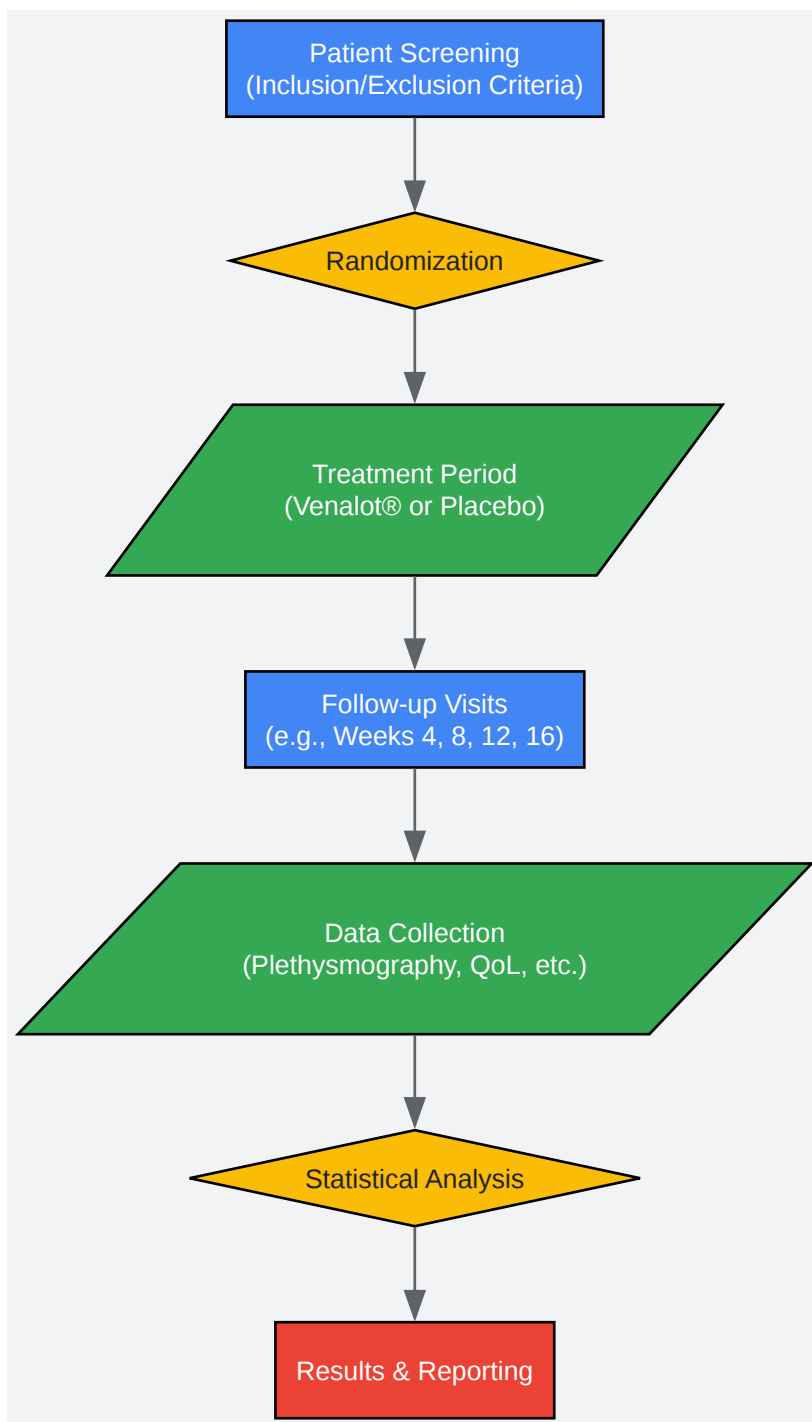
[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action for the coumarin and troxerutin combination in **Venalot®**.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action for Diosmin and Hesperidin in CVI.



[Click to download full resolution via product page](#)

Caption: A typical workflow for a double-blind, placebo-controlled clinical trial.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The efficacy and safety of a coumarin-/troxerutin-combination (SB-LOT) in patients with chronic venous insufficiency: a double blind placebo-controlled randomised study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Comparative effectiveness of diosmin and hesperidin combination in patients with chronic venous insufficiency - Kseneva - Vrach [journals.eco-vector.com]
- 3. researchgate.net [researchgate.net]
- 4. Efficacy and Safety of Coumarin and Troxerutin in the Symptomatic Treatment of Chronic Venous Insufficiency [ctv.veeva.com]
- 5. [ClinicalTrials.gov](https://clinicaltrials.gov) [clinicaltrials.gov]
- To cite this document: BenchChem. [A Comparative Guide to Venalot® for Chronic Venous Insufficiency]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1233405/docs#a-comparative-guide-to-venalot-for-chronic-venous-insufficiency>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)